

# Azelastine-13C,d3: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Azelastine-13C,d3

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This technical guide provides an in-depth overview of **Azelastine-13C,d3**, a stable isotope-labeled internal standard crucial for the accurate quantification of azelastine in biological matrices. This document covers suppliers and pricing, detailed experimental protocols for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS) applications, and a visualization of the relevant biological pathway.

## Azelastine-13C,d3: Supplier and Pricing Overview

**Azelastine-13C,d3** is a critical tool for pharmacokinetic and bioequivalence studies. Several reputable suppliers offer this stable isotope-labeled compound. The following table summarizes available suppliers and pricing information. Please note that prices are subject to change and may not include shipping and handling fees. It is recommended to contact the suppliers directly for the most current pricing and to request a formal quote.

Supplier	Product Name	Catalog Number	Purity	Available Quantities	Price (USD)
MedChemExpress	Azelastine-13C,d3 hydrochloride	HY-B0462S	>99%	1 mg, 5 mg, 10 mg	Inquire for quote
Cayman Chemical	Azelastine-13C,d3 (hydrochloride)	33295	>99%	1 mg, 5 mg	\$227 (1 mg), \$1012 (5 mg)
LGC Standards	Azelastine-13C,d3	TRC-A808252	Not specified	1 mg, 10 mg	Inquire for quote

## Experimental Protocol: Quantification of Azelastine in Human Plasma using LC-MS/MS with Azelastine-13C,d3 Internal Standard

The following protocol is adapted from a validated method for the determination of azelastine in human plasma and is suitable for the use of **Azelastine-13C,d3** as an internal standard.[\[1\]](#)[\[2\]](#)[\[3\]](#)

### Materials and Reagents

- Azelastine reference standard
- Azelastine-13C,d3** (Internal Standard, IS)
- HPLC grade acetonitrile, methanol, and n-hexane
- Ammonium acetate
- 2-propanol
- Human plasma (with anticoagulant)
- Deionized water

## Stock and Working Solutions

- Azelastine Stock Solution (1 mg/mL): Accurately weigh and dissolve azelastine in methanol.
- **Azelastine-13C,d3** (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve **Azelastine-13C,d3** in methanol.
- Working Solutions: Prepare serial dilutions of the azelastine stock solution with a 50:50 mixture of acetonitrile and water to create calibration standards. Prepare a working solution of **Azelastine-13C,d3** at an appropriate concentration (e.g., 10 µg/mL) in the same diluent.

## Sample Preparation (Liquid-Liquid Extraction)

- Pipette 1 mL of human plasma into a clean microcentrifuge tube.
- Spike with the **Azelastine-13C,d3** internal standard working solution.
- Add the appropriate volume of azelastine calibration standard or quality control sample.
- Vortex briefly.
- Add 3 mL of n-hexane:2-propanol (97:3, v/v) as the extraction solvent.[\[1\]](#)[\[3\]](#)
- Vortex for 5 minutes.
- Centrifuge at 4000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.
- Inject a portion of the reconstituted sample into the LC-MS/MS system.

## LC-MS/MS Conditions

- Liquid Chromatography (LC):
  - Column: A C8 or C18 column (e.g., YMC C8, Luna C18) is suitable.[\[1\]](#)[\[4\]](#)

- Mobile Phase: A mixture of acetonitrile and 5 mM ammonium acetate solution (e.g., 70:30, v/v), with pH adjusted to 6.4.[1][3]
- Flow Rate: 0.25 mL/min.[1][3]
- Column Temperature: 40°C.
- Tandem Mass Spectrometry (MS/MS):
  - Ionization Mode: Electrospray Ionization (ESI), positive mode.[1][3]
  - Multiple Reaction Monitoring (MRM) Transitions:
    - Azelastine:  $m/z$  382.2  $\rightarrow$  112.2[1][3]
    - **Azelastine-13C,d3** (IS): The precursor ion will be shifted by +4 (one  $^{13}\text{C}$  and three d). The exact transition should be determined by direct infusion of the IS, but a likely transition would be  $m/z$  386.2  $\rightarrow$  115.2 (or another stable fragment).
  - Collision Energy: Optimize for both analyte and internal standard.

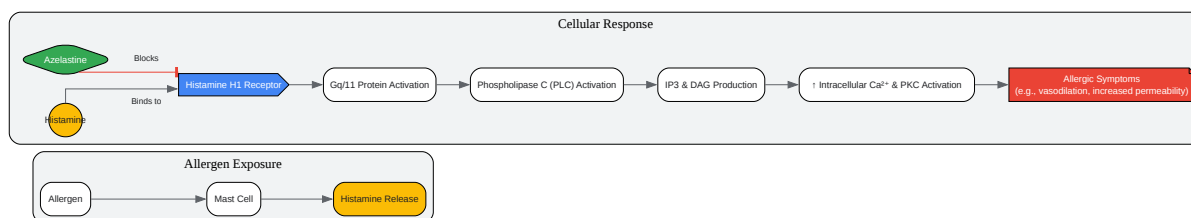
## Data Analysis

- Construct a calibration curve by plotting the peak area ratio of azelastine to **Azelastine-13C,d3** against the concentration of the calibration standards.
- Determine the concentration of azelastine in the plasma samples by interpolating their peak area ratios from the calibration curve.

## Visualizations

### Azelastine Mechanism of Action: Histamine H1 Receptor Antagonism

Azelastine is a potent and selective antagonist of the histamine H1 receptor. Upon binding to the H1 receptor, it blocks the downstream signaling cascade initiated by histamine, thereby alleviating allergic symptoms. The following diagram illustrates this mechanism.

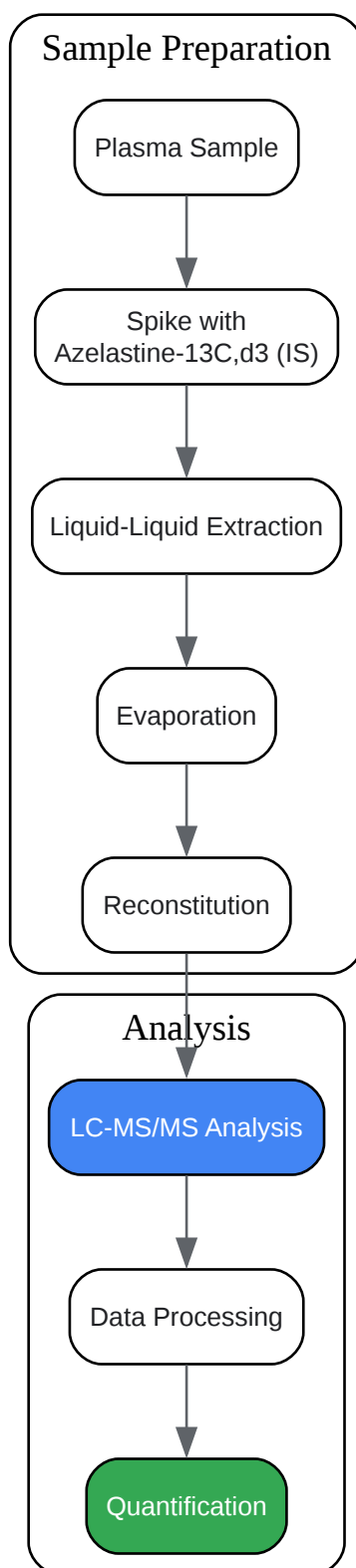


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Caption: Azelastine's antagonism of the histamine H1 receptor.

## Experimental Workflow: Bioanalytical Sample Quantification

The following diagram outlines the general workflow for the quantification of an analyte in a biological matrix using a stable isotope-labeled internal standard.



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Caption: Bioanalytical workflow using an internal standard.

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